

# N-Propylphthalimide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N-Propylphthalimide*

Cat. No.: *B1294304*

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December 29, 2025

## Introduction

**N-Propylphthalimide** is a chemical compound belonging to the phthalimide class, characterized by a propyl group attached to the nitrogen atom of the phthalimide structure. Its CAS number is 5323-50-2.<sup>[1][2][3]</sup> This guide provides an in-depth overview of its properties, synthesis, and safety considerations, tailored for professionals in research and development. This compound serves as a key intermediate in various chemical syntheses.

## Chemical and Physical Properties

**N-Propylphthalimide** is typically a white to off-white powder.<sup>[2][4]</sup> Key quantitative data regarding its properties are summarized in the table below for ease of reference and comparison.

Property	Value	Source
CAS Number	5323-50-2	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>11</sub> H <sub>11</sub> NO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	189.21 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Melting Point	151-152 °C	
Boiling Point	110-114 °C at 0.8 Torr	
Appearance	White to off-white powder	<a href="#">[2]</a> <a href="#">[4]</a>
Purity	≥ 98% (by HPLC)	<a href="#">[2]</a> <a href="#">[4]</a>

## Synthesis of N-Propylphthalimide

The synthesis of **N-Propylphthalimide** can be achieved through several methods, most notably via the Gabriel synthesis or direct condensation of phthalic anhydride with propylamine. The Gabriel synthesis involves the alkylation of potassium phthalimide with a propyl halide, while the direct condensation method is a more straightforward approach. Below is a detailed experimental protocol for the direct condensation method.

## Experimental Protocol: Synthesis of N-Propylphthalimide from Phthalic Anhydride and Propylamine

This protocol is adapted from general procedures for the synthesis of N-substituted phthalimides.

### Materials:

- Phthalic anhydride
- n-Propylamine
- Glacial acetic acid

- Ethanol
- Deionized water

**Equipment:**

- Round-bottom flask
- Reflux condenser
- Heating mantle with magnetic stirrer
- Büchner funnel and flask
- Beakers
- Filter paper

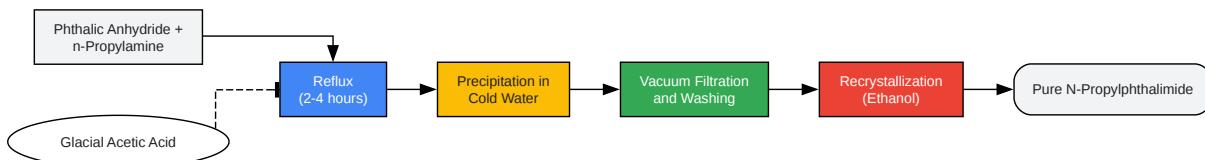
**Procedure:**

- Reaction Setup: In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve phthalic anhydride (1 equivalent) in glacial acetic acid.
- Addition of Amine: To the stirred solution, slowly add n-propylamine (1 equivalent). An exothermic reaction may be observed.
- Reflux: Heat the reaction mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Isolation of Product: After the reaction is complete, allow the mixture to cool to room temperature. Pour the cooled mixture into a beaker of cold deionized water to precipitate the crude product.
- Filtration and Washing: Collect the solid product by vacuum filtration using a Büchner funnel. Wash the collected solid with deionized water to remove any remaining acetic acid and unreacted starting materials.

- Recrystallization: Purify the crude **N-Propylphthalimide** by recrystallization from a suitable solvent, such as ethanol, to obtain a white crystalline solid.
- Drying: Dry the purified product in a vacuum oven to remove any residual solvent.

## Synthesis Workflow Diagram

The logical workflow for the synthesis of **N-Propylphthalimide** from phthalic anhydride and n-propylamine is illustrated below.



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Synthesis workflow for **N-Propylphthalimide**.

## Applications

**N-Propylphthalimide** is a versatile intermediate in organic synthesis. Its primary applications include:

- Dye and Pigment Manufacturing: It serves as a stable intermediate in the synthesis of various dyes and pigments.[2]
- Textile Chemicals: It is used in the development of color-retentive textile dyes and other textile auxiliaries.[2]
- Pharmaceutical Intermediate: It acts as a building block in the synthesis of heterocyclic compounds and in the development of modified phthalimide-based drug scaffolds.[2]
- Fine and Specialty Chemicals: It is utilized in the synthesis of customized intermediates for various industrial applications.[2]

- Rubber Manufacturing: It is used as a chemical in the manufacturing of rubber and as a stabilizer in polymer production.[5]

## Safety and Handling

**N-Propylphthalimide** may cause skin and serious eye irritation.[3] Standard laboratory safety protocols should be followed when handling this compound. This includes the use of personal protective equipment (PPE) such as safety goggles, gloves, and a lab coat. Work should be conducted in a well-ventilated area or under a fume hood.

### First Aid Measures:

- If inhaled: Move the person to fresh air.
- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If swallowed: Rinse mouth with water. Do NOT induce vomiting.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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- To cite this document: BenchChem. [N-Propylphthalimide: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1294304#n-propylphthalimide-cas-number-and-properties\]](https://www.benchchem.com/product/b1294304#n-propylphthalimide-cas-number-and-properties)

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